

4,4'-Sulfonylbis(bromobenzene) CAS number and safety data

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Compound of Interest

Compound Name: 4,4'-Sulfonylbis(bromobenzene)

Cat. No.: B1266426

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In-Depth Technical Guide: 4,4'-Sulfonylbis(bromobenzene)

CAS Number: 2050-48-8

This technical guide provides comprehensive information on the chemical compound **4,4'-Sulfonylbis(bromobenzene)**, also known as bis(4-bromophenyl) sulfone. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines its chemical properties, safety data, and a detailed experimental protocol for its synthesis.

Chemical and Physical Properties

4,4'-Sulfonylbis(bromobenzene) is a symmetrical aromatic sulfone with a bromine atom substituted on each of the para positions of the phenyl rings. Its chemical structure and properties make it a valuable intermediate in organic synthesis.

Property	Value	Reference
CAS Number	2050-48-8	[1]
Molecular Formula	C ₁₂ H ₈ Br ₂ O ₂ S	[1]
Molecular Weight	376.06 g/mol	[1]
IUPAC Name	1-bromo-4-(4-bromophenyl)sulfonylbenzene	[1]
Synonyms	Bis(4-bromophenyl) sulfone, 4,4'-Dibromodiphenyl sulfone	
Appearance	Solid	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

Safety and Hazard Information

According to the European Chemicals Agency (ECHA), **4,4'-Sulfonylbis(bromobenzene)** is classified as a hazardous substance.[2] The following tables summarize the GHS hazard classifications and precautionary statements.

GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation
Skin corrosion/irritation	-	Causes skin irritation
Specific target organ toxicity — single exposure	-	May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	-	May cause long lasting harmful effects to aquatic life

Data sourced from ECHA CLP notifications.[2]

GHS Pictograms

 Exclamation Mark

Signal Word:Warning[2]

Precautionary Statements

Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P273	Avoid release to the environment.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER or doctor/physician if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
Storage	
P403+P233	Store in a well-ventilated place. Keep container tightly closed.

P405	Store locked up.
Disposal	
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Data

Specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4,4'-Sulfonylbis(bromobenzene)** are not readily available in the searched literature. For related compounds, such as 4-bromobenzenesulfonyl chloride, the toxicological properties have not been fully investigated.[3][4] It is advised to handle **4,4'-Sulfonylbis(bromobenzene)** with the appropriate safety precautions for a hazardous chemical, assuming high toxicity in the absence of complete data.

Experimental Protocol: Synthesis of 4,4'-Sulfonylbis(bromobenzene)

The following protocol is based on a patented method for the preparation of bis(4-bromophenyl) sulfone.[5] This synthesis involves the bromination of diphenyl sulfoxide followed by oxidation.

Materials and Equipment

- Diphenyl sulfoxide
- Glacial acetic acid
- Water
- Bromine
- Hydrogen peroxide (or other suitable oxidizing agent)
- Round-bottom flask with a reflux condenser
- Stirring apparatus

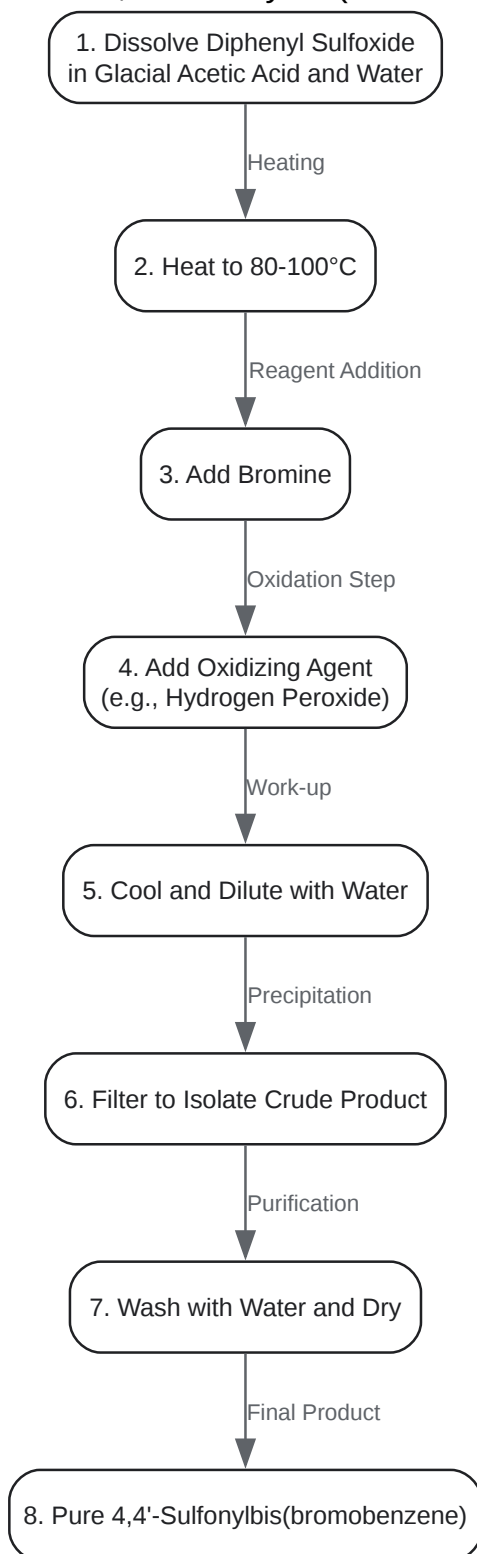
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Standard laboratory glassware

Experimental Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a stirrer, dissolve diphenyl sulfoxide in a mixture of glacial acetic acid and water.
- **Bromination:** Heat the mixture to a temperature between 80-100°C. To this heated solution, carefully add bromine. The reaction mixture is maintained at this temperature to facilitate the bromination of the diphenyl sulfoxide.
- **Oxidation:** After the bromination is complete, an oxidizing agent, such as hydrogen peroxide, is added to the reaction mixture.^[5] This step oxidizes the intermediate to the final product, bis(4-bromophenyl) sulfone.
- **Isolation and Purification:** After a reaction time of approximately 2 hours, the mixture is cooled and diluted with water.^[5] The crude product precipitates out of the solution and is collected by suction filtration. The collected solid is washed with water and then dried. The purity of the obtained bis(4-bromophenyl) sulfone can be assessed using techniques such as Gas Chromatography (GC).^[5]

Logical Workflow for the Synthesis of 4,4'-Sulfonylbis(bromobenzene)

Synthesis of 4,4'-Sulfonylbis(bromobenzene)



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Caption: A logical workflow for the synthesis of **4,4'-Sulfonylbis(bromobenzene)**.

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